

# Stability of calcium iodide hydrate in different solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium iodide hydrate

Cat. No.: B7799291

[Get Quote](#)

## Technical Support Center: Calcium Iodide Hydrate

This guide provides technical support for researchers, scientists, and drug development professionals working with **calcium iodide hydrate**. It covers common issues related to its stability in various solvents, offering troubleshooting advice and frequently asked questions.

## Frequently Asked Questions (FAQs)

Q1: What is **calcium iodide hydrate** and what are its common forms?

A1: Calcium iodide ( $\text{CaI}_2$ ) is an ionic compound of calcium and iodine.<sup>[1][2]</sup> It is a colorless to white deliquescent (moisture-absorbing) solid that is highly soluble in water.<sup>[1][3][4]</sup> In practice, it is often encountered as a hydrate ( $\text{CaI}_2 \cdot x\text{H}_2\text{O}$ ), such as the tetrahydrate or hexahydrate, because of its hygroscopic nature.<sup>[3][5]</sup> The hydrated form is a colorless or yellow-white crystal or powder.<sup>[6]</sup>

Q2: My **calcium iodide hydrate** powder has turned yellow. Why did this happen and is it still usable?

A2: The yellow discoloration is typically caused by the liberation of free iodine.<sup>[2][5]</sup> **Calcium iodide hydrate** is sensitive to air, light, and moisture.<sup>[7][8][9]</sup> It slowly reacts with oxygen and carbon dioxide in the air, which results in its decomposition into calcium carbonate and elemental iodine, giving the powder a faint yellow color.<sup>[2][3][4][5]</sup> For applications requiring high purity, the use of discolored calcium iodide is not recommended. For other uses, its

suitability should be determined on a case-by-case basis, as the presence of free iodine may interfere with experiments.

Q3: What are the recommended storage conditions for **calcium iodide hydrate**?

A3: To maintain its stability, **calcium iodide hydrate** should be stored in a cool, dry, well-ventilated area in a tightly sealed container.<sup>[7][8][10]</sup> It is crucial to protect it from light, air, and moisture to prevent oxidation and decomposition.<sup>[7][8]</sup> Store it away from incompatible materials such as strong acids and strong oxidizing agents.<sup>[7][9]</sup>

Q4: In which solvents is **calcium iodide hydrate** soluble?

A4: **Calcium iodide hydrate** is highly soluble in water.<sup>[1][2][11]</sup> It is also soluble in alcohols like methanol, ethanol, and propanol.<sup>[5][12][13]</sup> It is slightly soluble to soluble in acetone and insoluble in ether.<sup>[5][6][13]</sup>

Q5: What happens when **calcium iodide hydrate** is dissolved in an acidic solution?

A5: When dissolved in an acidic solution, **calcium iodide hydrate** may decompose. This reaction can release free iodine or form hydroiodic acid.<sup>[5][6]</sup>

## Troubleshooting Guide

Issue 1: **Calcium iodide hydrate** solution becomes discolored (yellow/brown) over time.

- Cause: This is likely due to the oxidation of the iodide ion to elemental iodine, a process that can be accelerated by exposure to light, air (oxygen), or acidic conditions.<sup>[2][5]</sup>
- Solution:
  - Prepare solutions fresh whenever possible.
  - Use deaerated solvents to minimize dissolved oxygen.
  - Store solutions in amber glass bottles or protect them from light to prevent photochemical decomposition.<sup>[7]</sup>

- Ensure the pH of the solution is neutral, as acidic conditions can promote decomposition.  
[\[5\]](#)[\[6\]](#)

Issue 2: Precipitate forms in a **calcium iodide hydrate** solution.

- Cause: If the solvent is not pure or the solution is exposed to air, a precipitate of calcium carbonate may form due to the reaction with atmospheric carbon dioxide.[\[2\]](#)[\[3\]](#)[\[5\]](#) In some cases, reaching the solubility limit at a lower temperature can also cause precipitation.
- Solution:
  - Ensure you are using high-purity, appropriate solvents.
  - Minimize exposure of the solution to the atmosphere. Consider working under an inert gas like nitrogen or argon.
  - Check the concentration against the solubility data for the specific solvent and temperature to ensure the compound is not oversaturated.

Issue 3: Inconsistent experimental results using **calcium iodide hydrate**.

- Cause: Inconsistency can arise from using a degraded reagent. The formation of iodine and calcium carbonate means the molar concentration of active calcium iodide is lower than calculated.[\[2\]](#)[\[5\]](#) The presence of these impurities can also cause side reactions.
- Solution:
  - Always use fresh, properly stored **calcium iodide hydrate** that appears as a white, crystalline powder.[\[14\]](#)
  - Consider purifying the reagent if you suspect degradation. A reported method involves recrystallization from an acetone/diethyl ether mixture.[\[15\]](#)
  - Perform a quality control check, such as titration, to determine the purity of your material before use.

## Data Presentation: Solubility

The solubility of calcium iodide in various solvents is temperature-dependent.

Table 1: Solubility of Calcium Iodide in Water[2][16]

Temperature (°C)	Solubility (g / 100 mL)
0	64.6
10	194
20	66
100	81

Table 2: Solubility of Calcium Iodide in Acetone[16]

Temperature (°C)	Solubility (g / 100 g)
0	72.7
20	89.0
40	105.8
60	119.8

Table 3: Solubility of Calcium Iodide in Methanol[16]

Temperature (°C)	Solubility (g / 100 g)
0	116.4
10	121.1
20	126.1
40	136.8
60	148.8

## Experimental Protocols

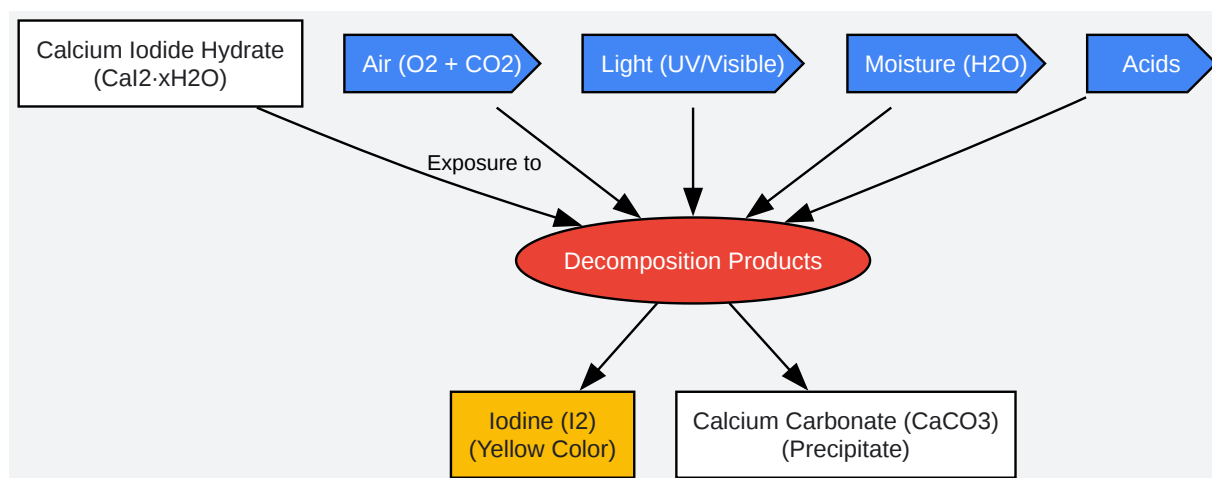
### Protocol 1: General Procedure for Solubility Determination

- Preparation: Add a known volume or mass of the desired solvent (e.g., 10 mL of water) to a thermostatically controlled reaction vessel equipped with a magnetic stirrer.
- Temperature Control: Set the vessel to the desired experimental temperature and allow the solvent to equilibrate.
- Titration: Add small, pre-weighed portions of **calcium iodide hydrate** to the solvent while stirring continuously.
- Observation: Continue adding the solute until a small amount of solid material remains undissolved for at least one hour, indicating that the solution is saturated.
- Calculation: The total mass of the dissolved **calcium iodide hydrate** is used to calculate the solubility in g/100 mL or g/100 g of the solvent at that specific temperature.
- Replication: Repeat the experiment at different temperatures to generate a solubility curve.

### Protocol 2: Preparation and Storage of a Stock Solution

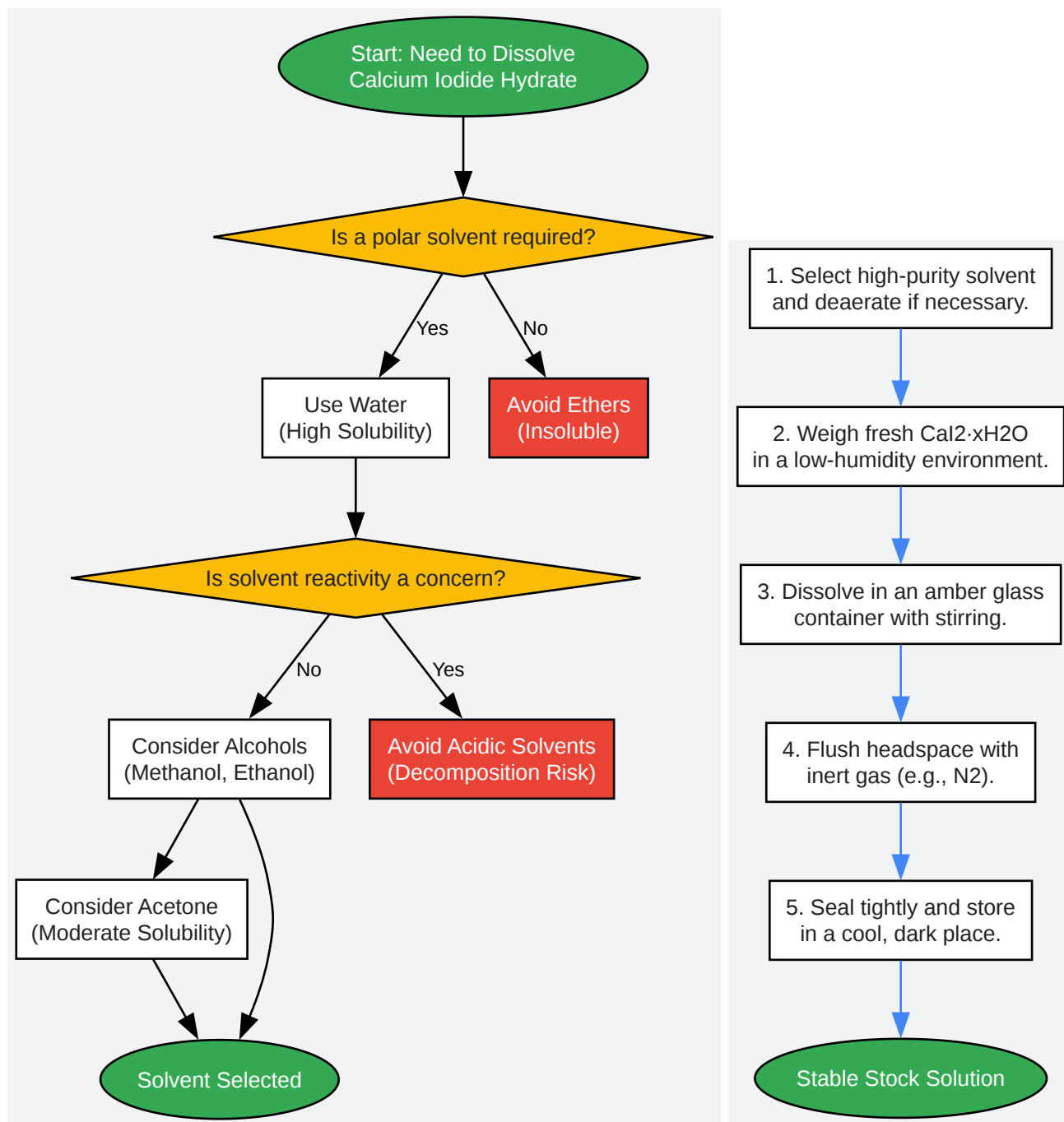
- Solvent Preparation: Use a high-purity grade solvent. If stability is a major concern, deaerate the solvent by bubbling an inert gas (e.g., nitrogen) through it for 15-30 minutes.
- Weighing: Weigh the required amount of fresh, white **calcium iodide hydrate** in a low-humidity environment to minimize water absorption.[4]
- Dissolution: Add the **calcium iodide hydrate** to the solvent in an amber glass container to protect it from light.[7] Stir with a clean magnetic stir bar until fully dissolved.
- Storage: Seal the container tightly, for instance with a PTFE-lined cap. If long-term storage is necessary, consider flushing the headspace with an inert gas before sealing. Store the solution in a cool, dark place.[8]

## Visualizations



[Click to download full resolution via product page](#)

Caption: Factors leading to the decomposition of **calcium iodide hydrate**.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. buy Calcium iodide hydrate Lump manufacturers - FUNCMATER [funcmater.com]
- 2. Calcium iodide - Wikipedia [en.wikipedia.org]
- 3. grokipedia.com [grokipedia.com]
- 4. Calcium\_iodide [bionity.com]
- 5. Page loading... [guidechem.com]
- 6. Calcium iodide hydrate [chembk.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. sodiumiodide.net [sodiumiodide.net]
- 9. CALCIUM IODIDE | 10102-68-8 [chemicalbook.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. chemimpex.com [chemimpex.com]
- 12. heegermaterials.com [heegermaterials.com]
- 13. chembk.com [chembk.com]
- 14. chemimpex.com [chemimpex.com]
- 15. CALCIUM IODIDE HYDRATE CAS#: 71626-98-7 [m.chemicalbook.com]
- 16. calcium iodide [chemister.ru]
- To cite this document: BenchChem. [Stability of calcium iodide hydrate in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7799291#stability-of-calcium-iodide-hydrate-in-different-solvents]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)